

# Essential Safety and Logistical Information for Handling Enviroxime

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Enviroxime*

Cat. No.: *B1671365*

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This document provides crucial safety protocols and logistical plans for the handling and disposal of **Enviroxime**. The following procedural guidance is intended to ensure the safe and effective use of this antiviral compound in a laboratory setting.

## Personal Protective Equipment (PPE)

While a specific Safety Data Sheet (SDS) for **Enviroxime** is not readily available, guidance for the handling of a related benzimidazole compound provides a strong basis for safe practices. The following PPE is mandatory when handling **Enviroxime** powder and solutions:

- **Eye Protection:** Chemical safety goggles or safety glasses with side shields should be worn at all times.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene, or butyl rubber) are required. Gloves should be inspected before each use and replaced immediately if contaminated or damaged. Hands should be thoroughly washed after removing gloves.
- **Body Protection:** A laboratory coat must be worn. For procedures with a risk of splashing, a PVC apron is also recommended.

- Respiratory Protection: When handling **Enviroxime** powder outside of a containment system (such as a chemical fume hood or biological safety cabinet), a NIOSH-approved N95 or P1 particulate respirator is required.

## Quantitative Data Summary

The following table summarizes key quantitative data for **Enviroxime**. This information is essential for accurate experimental planning and safety assessment.

Property	Value	Source
Molecular Formula	C <sub>17</sub> H <sub>18</sub> N <sub>4</sub> O <sub>3</sub> S	PubChem
Molecular Weight	358.4 g/mol	PubChem
Solubility	≥ 1.25 mg/mL in 10% DMSO/40% PEG300/5% Tween-80/45% Saline	
	≥ 1.25 mg/mL in 10% DMSO/90% (20% SBE-β-CD in Saline)	
	≥ 1.25 mg/mL in 10% DMSO/90% Corn Oil	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month	
In Vitro Toxicity	Relatively non-toxic to various cell lines at concentrations of 32µg/ml or less.	In Vitro Study
Minimal Inhibitory Concentration (MIC)	0.06 µg/ml for poliovirus; 0.125 µg/ml for rubella virus.	In Vitro Study

## Experimental Protocols

### Preparation of Enviroxime Stock Solution

**Enviroxime** is typically supplied as a powder. A stock solution is prepared for use in experiments. The following is a standard protocol for preparing a stock solution in dimethyl sulfoxide (DMSO):

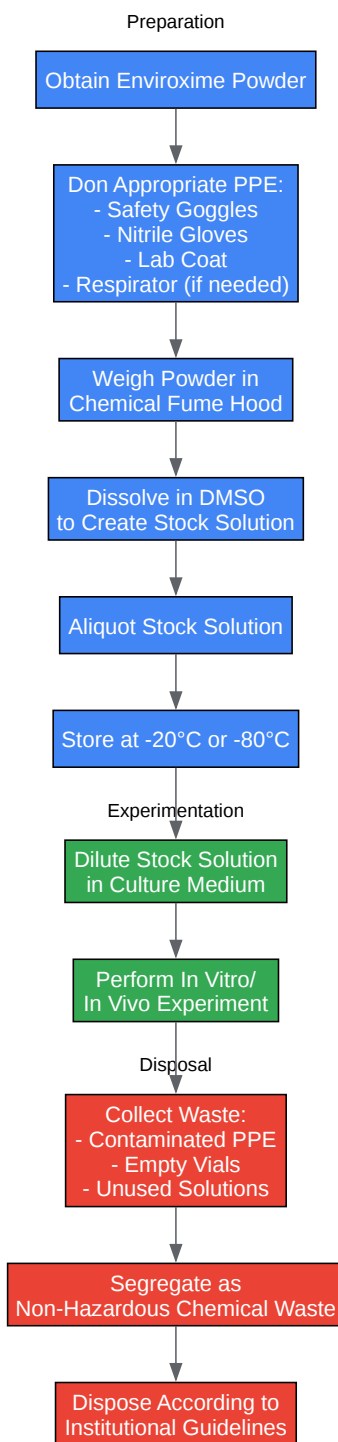
- Materials:
  - **Enviroxime** powder
  - Anhydrous DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes and sterile tips
- Procedure:
  1. Equilibrate the **Enviroxime** powder to room temperature before opening the vial to prevent condensation.
  2. In a chemical fume hood, weigh the desired amount of **Enviroxime** powder.
  3. Dissolve the powder in the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 500 µg/ml).
  4. Vortex or sonicate briefly to ensure complete dissolution.
  5. Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
  6. Store the aliquots at -20°C or -80°C as indicated in the table above.

## Preparation of Working Solutions

For cell-based assays, the DMSO stock solution is further diluted in culture medium. It is crucial to ensure the final concentration of DMSO in the culture medium is not toxic to the cells (typically <0.5%).

## Diagrams

## Enviroxime Handling and Preparation Workflow



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Caption: Workflow for the safe handling, preparation, and disposal of **Enviroxime**.

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### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)